

Application Notes and Protocols: LDN-209929 In Vitro Kinase Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LDN-209929

Cat. No.: B15605695

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Introduction

LDN-209929 is a potent and selective inhibitor of Haspin (Haploid Germ Cell-Specific Nuclear Protein Kinase), a serine/threonine kinase that plays a crucial role in regulating chromosome alignment and spindle function during mitosis.[1][2][3] Haspin phosphorylates histone H3 at threonine 3 (H3T3ph), a key event for proper mitotic progression.[1][3][4] Inhibition of Haspin kinase activity is a promising therapeutic strategy for certain cancers. These application notes provide a detailed protocol for an in vitro kinase assay to evaluate the inhibitory activity of compounds such as **LDN-209929** against Haspin kinase.

Quantitative Data Summary

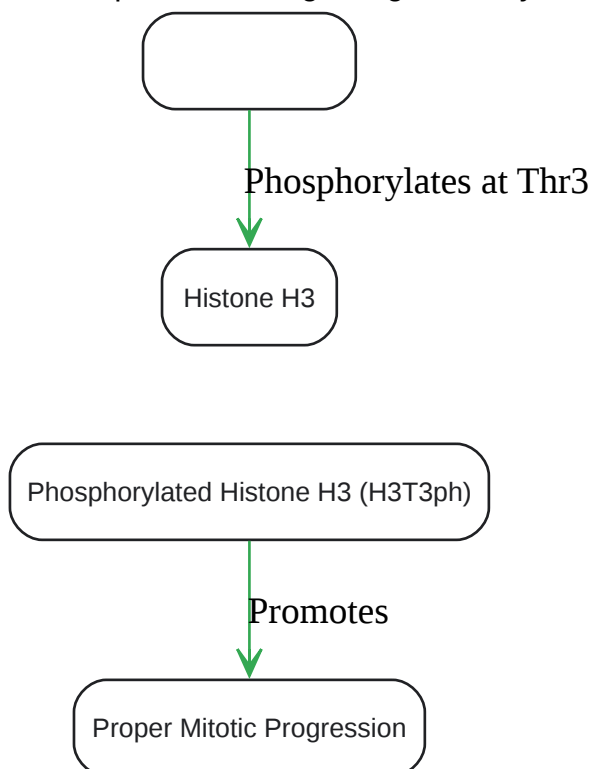
The inhibitory potency of **LDN-209929** against Haspin kinase and its selectivity over the related kinase DYRK2 are summarized in the table below.

Compound	Target Kinase	IC50	Selectivity
LDN-209929	Haspin	55 nM[1][5][6][7][8]	180-fold vs DYRK2[1][6][7]
LDN-209929	DYRK2	9.9 μ M[1][6][7]	

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of Haspin kinase and the general workflow of the in vitro kinase assay described in this document.

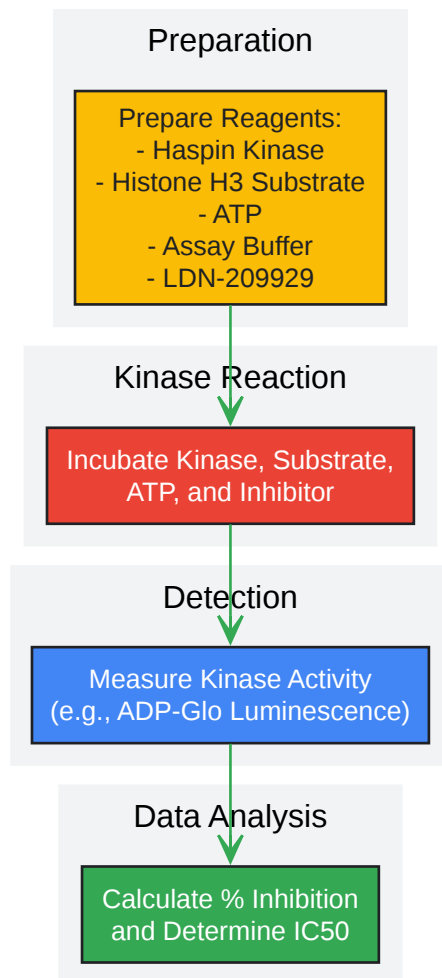
Haspin Kinase Signaling Pathway



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Caption: Haspin Kinase Signaling Pathway

In Vitro Haspin Kinase Assay Workflow

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Caption: In Vitro Haspin Kinase Assay Workflow

Experimental Protocol: In Vitro Haspin Kinase Assay

This protocol is designed for determining the potency of inhibitors against human recombinant Haspin kinase using a luminescence-based ADP-Glo™ Kinase Assay. This assay measures the amount of ADP produced, which is directly proportional to kinase activity.

Materials and Reagents:

- Enzyme: Recombinant human Haspin kinase (e.g., Promega, SignalChem)[2]
- Substrate: Histone H3 peptide (ARTKQTARKS-TGGKAPRKQLAGGKKC) (e.g., Promega)[2]
- Inhibitor: **LDN-209929**
- ATP: Adenosine 5'-triphosphate
- Assay Buffer: 40 mM Tris-HCl (pH 7.5), 20 mM MgCl₂, 0.1 mg/mL BSA
- Detection Reagent: ADP-Glo™ Kinase Assay Kit (Promega)[2]
- Microplates: White, opaque 96-well or 384-well plates suitable for luminescence measurements
- Plate reader: Luminometer

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of **LDN-209929** in 100% DMSO.
 - Prepare serial dilutions of **LDN-209929** in assay buffer. The final DMSO concentration in the assay should not exceed 1%.
 - Prepare the kinase reaction mixture by diluting recombinant Haspin kinase and Histone H3 substrate in the assay buffer to the desired concentrations. A typical final concentration for the substrate is 20 μM.[9]
 - Prepare the ATP solution in assay buffer. The final ATP concentration should be at or near the K_m for Haspin (e.g., 10 μM).[9]
- Kinase Reaction:
 - Add 5 μL of the serially diluted **LDN-209929** or vehicle control (assay buffer with DMSO) to the wells of the microplate.

- Add 10 μ L of the kinase/substrate mixture to each well.
- Initiate the kinase reaction by adding 10 μ L of the ATP solution to each well.
- Incubate the plate at 30°C for 60 minutes.
- ADP Detection:
 - Following the kinase reaction, add 25 μ L of ADP-Glo™ Reagent to each well.
 - Incubate the plate at room temperature for 40 minutes to stop the kinase reaction and deplete the remaining ATP.
 - Add 50 μ L of Kinase Detection Reagent to each well.
 - Incubate the plate at room temperature for 30-60 minutes to convert the generated ADP to ATP and produce a luminescent signal.
- Data Acquisition and Analysis:
 - Measure the luminescence of each well using a plate-reading luminometer.
 - Calculate the percentage of kinase inhibition for each inhibitor concentration relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

Controls:

- Positive Control (No Inhibition): Kinase, substrate, and ATP in the presence of the vehicle (DMSO) to represent 100% kinase activity.
- Negative Control (Background): Substrate and ATP without the kinase to determine the background signal.

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